

A Technical Guide to the Spectral Characterization of 4-Benzyloxy-2-methoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Benzyloxy-2-methoxybenzaldehyde

Cat. No.: B021105

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This in-depth technical guide provides a comprehensive analysis of the spectral data for **4-Benzyloxy-2-methoxybenzaldehyde**, a key intermediate in organic synthesis and drug discovery. Designed for researchers, scientists, and professionals in drug development, this document synthesizes theoretical principles with practical, field-proven insights to facilitate the unambiguous identification and characterization of this compound.

Introduction

4-Benzyloxy-2-methoxybenzaldehyde (Molecular Formula: $C_{15}H_{14}O_3$, Molecular Weight: 242.27 g/mol) is a substituted aromatic aldehyde featuring a benzyloxy and a methoxy group. [1] The precise arrangement of these functional groups on the benzaldehyde core dictates its reactivity and potential biological activity. Therefore, accurate structural elucidation through modern spectroscopic techniques is paramount for its application in research and development. This guide will detail the expected spectral signatures in Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), providing a framework for its characterization.

Molecular Structure

The structural framework of **4-Benzyloxy-2-methoxybenzaldehyde** is foundational to understanding its spectral properties. The numbering of the atoms is provided for clarity in the

subsequent spectral assignments.

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References

- 1. spectrabase.com [spectrabase.com]
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